

Personal protective equipment for handling Cyclohexyl p-toluenesulfonate

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Compound of Interest

Compound Name: *Cyclohexyl p-toluenesulfonate*

Cat. No.: *B1361365*

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Essential Safety and Handling Guide for Cyclohexyl p-Toluenesulfonate

This guide provides immediate, essential safety and logistical information for handling **Cyclohexyl p-toluenesulfonate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

Cyclohexyl p-toluenesulfonate is classified as a hazardous chemical.^[1] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

| Hazard Classification | Description |
|--|---|
| Skin Corrosion/Irritation | Category 2: Causes skin irritation. ^[1] |
| Serious Eye Damage/Eye Irritation | Category 2: Causes serious eye irritation. ^[1] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3: May cause respiratory system irritation. ^[1] |

Signal Word: Warning^{[1][3]}

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Cyclohexyl p-toluenesulfonate**.

| PPE Category | Specification | Rationale |
|--------------------------|--|--|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, butyl rubber). ^[4] | Prevents skin contact and irritation. ^[5] |
| Eye and Face Protection | Safety glasses with side shields or chemical safety goggles. ^{[4][5]} A face shield may be necessary for splash hazards. | Protects against serious eye irritation from splashes or dust. ^{[1][4]} |
| Skin and Body Protection | Laboratory coat. | Protects against skin contact. |
| Respiratory Protection | Use in a well-ventilated area with local exhaust ventilation. ^[6] If ventilation is inadequate, a NIOSH-approved respirator is required. | Prevents respiratory tract irritation from dust or vapors. ^[5] |

Operational Plan: Step-by-Step Handling Procedures

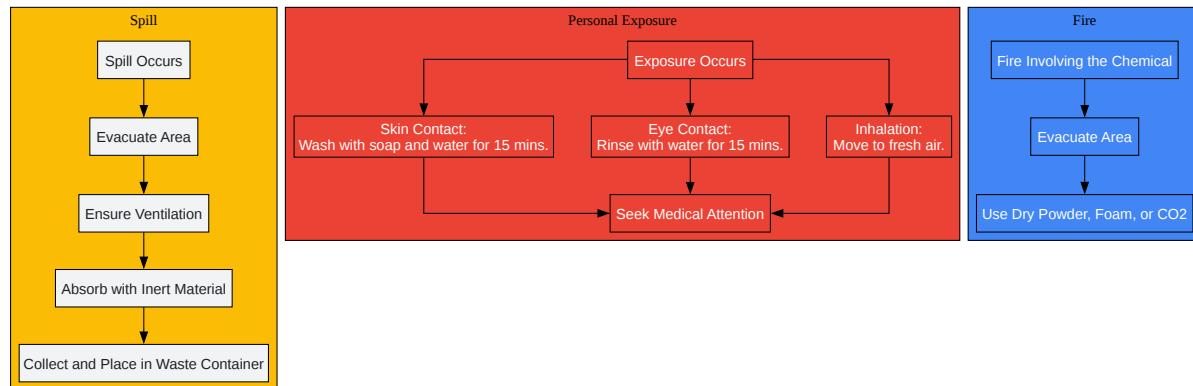
Adherence to the following procedural steps is critical for the safe handling of **Cyclohexyl p-toluenesulfonate**.

- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible.
 - Work within a designated area, such as a chemical fume hood, to ensure adequate ventilation.^[7]
 - Assemble all necessary equipment and reagents before handling the chemical.

- Handling:
 - Wear the appropriate PPE as specified in the table above.
 - Avoid generating dust.[6]
 - Measure and dispense the chemical carefully to prevent spills.
 - Keep the container tightly closed when not in use.[6][8]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[5]
 - Clean the work area and any equipment used.
 - Remove and properly store or dispose of contaminated PPE.

Emergency Procedures Workflow

The following diagram outlines the immediate steps to be taken in case of an emergency.



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Caption: Emergency response workflow for **Cyclohexyl p-toluenesulfonate** incidents.

Disposal Plan

Proper disposal of **Cyclohexyl p-toluenesulfonate** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical:
 - Dispose of unused or waste **Cyclohexyl p-toluenesulfonate** through a licensed chemical waste disposal company.[3][8]
 - Do not dispose of down the drain or in general waste.[3]

- Contaminated Materials:
 - Contaminated packaging, absorbents, and PPE should be collected in a designated, labeled hazardous waste container.
 - Dispose of these materials as hazardous waste in accordance with local, state, and federal regulations.[\[8\]](#)

Physical and Chemical Properties

| Property | Value |
|-------------------|--|
| CAS Number | 953-91-3 [1] |
| Molecular Formula | C13H18O3S [9] |
| Molecular Weight | 254.34 g/mol [9] |
| Appearance | White to light yellow powder or crystalline solid [10] |
| Melting Point | 43.0 to 47.0 °C [10] |

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